

Sourcing and Validation Strategy: 3-Chloro-5-methoxypyridine-2-carbaldehyde

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Compound of Interest

Compound Name: 3-chloro-5-methoxypyridine-2-carbaldehyde

CAS No.: 1211590-06-5

Cat. No.: B2489852

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Executive Summary

The procurement of highly substituted pyridine carbaldehydes presents a specific challenge: regioisomer confusion. Suppliers often conflate the 2-carbaldehyde with the more common 3-carbaldehyde or nicotinaldehyde derivatives.

This guide outlines a defensive sourcing strategy. It prioritizes suppliers with verifiable US/EU inventory (avoiding drop-shipping delays) and establishes a "Self-Validating" Quality Control (QC) protocol to ensure the material received is the correct regioisomer.

Chemical Profile & Critical Attributes[1][2][3][4][5]

Attribute	Specification	Technical Note
IUPAC Name	3-chloro-5-methoxypyridine-2-carbaldehyde	Critical: Verify position of -CHO relative to N, Cl, and OMe.
Molecular Formula	C ₇ H ₆ ClNO ₂	MW: 171.58 g/mol
Physical State	Pale yellow to off-white solid	Aldehydes oxidize to carboxylic acids; color change indicates degradation.
Solubility	DMSO, Methanol, DCM	Poor water solubility.
Reactivity	Electrophilic at C2-CHO	Susceptible to Cannizzaro reaction or oxidation if stored improperly.

The Sourcing Landscape (USA/Europe)

For niche heterocycles, "In Stock" often means "In Stock in Asia." The following suppliers are vetted for maintaining physical inventory in Western regulatory zones, reducing lead times from weeks to days.

Tier 1: Primary Building Block Specialists (High Reliability)

- Combi-Blocks (USA - San Diego, CA)
 - Status: Primary Recommendation.
 - Why: They specialize in pyridine building blocks and typically synthesize in-house. Their inventory is real-time.
 - Action: Check for catalog number matches on the exact substitution pattern.
- Fluorochem (UK/Europe)[\[1\]](#)
 - Status: Top European Source.

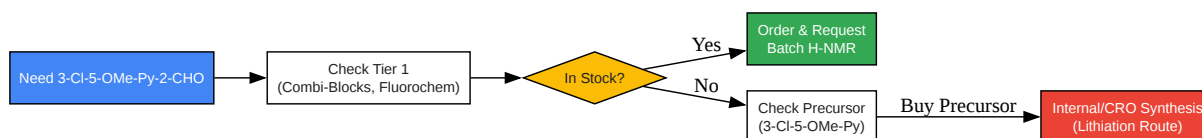
- Why: Extensive catalog of fluorinated and chlorinated heterocycles.[2] They hold significant stock in the UK warehouse, bypassing post-Brexit customs delays for EU clients if routed correctly.
- Enamine (USA/Europe/Ukraine)
 - Status: Best for Analogues.
 - Why: Enamine holds the world's largest stock of building blocks. If the exact aldehyde is unavailable, they can supply the precursor (3-chloro-5-methoxypyridine) or perform the custom synthesis (REAL Space compounds) within 2-3 weeks.

Tier 2: Aggregators & Broad Catalog (Verification Required)

- MilliporeSigma (USA/EU): Often re-lists specialized inventory. Higher price, but approved vendor status in most pharma simplifies procurement.
- Apollo Scientific (UK): Strong alternative to Fluorochem for UK/EU delivery.

Sourcing Decision Logic

Use the following workflow to determine your procurement path.



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Figure 1: Decision matrix for procuring rare pyridine intermediates. If direct stock is unavailable, purchasing the precursor for simple conversion is the preferred fallback.

Technical Validation: The "Self-Validating" Protocol

Do not trust the label. Pyridine regioisomers are notoriously difficult to distinguish by MS alone. You must use ^1H -NMR to validate the substitution pattern.

A. The Diagnostic NMR Signature

The key to distinguishing the 2-carbaldehyde from the 3-carbaldehyde is the coupling pattern of the aromatic protons.

- Solvent: DMSO- d_6 (Aldehyde proton is distinct).
- Key Signals:
 - Aldehyde (-CHO): Singlet at $\sim 10.0 - 10.2$ ppm.
 - Methoxy (-OCH $_3$): Singlet at ~ 3.9 ppm.
 - Aromatic Region (Critical):
 - You should see two distinct doublets (d) with small coupling constants ($J \sim 2.0 - 2.5$ Hz) representing meta coupling between H4 and H6.
 - H6 (adjacent to N): Typically further downfield ($\sim 8.3 - 8.5$ ppm).
 - H4 (between Cl and OMe): Slightly upfield of H6 ($\sim 7.5 - 7.8$ ppm).

Failure Mode: If you see a larger coupling constant ($J > 7$ Hz), you likely have an ortho relationship, indicating the wrong isomer (e.g., the aldehyde is at position 4 or 6).

B. Purity Check (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile (0.1% Formic Acid).
- Gradient: 5% to 95% ACN over 8 minutes.
- Detection: UV at 254 nm and 280 nm (Pyridine absorption).

- Acceptance Criteria: >95% area integration. Look for the "carboxylic acid" impurity (oxidation product), which will elute earlier (more polar).

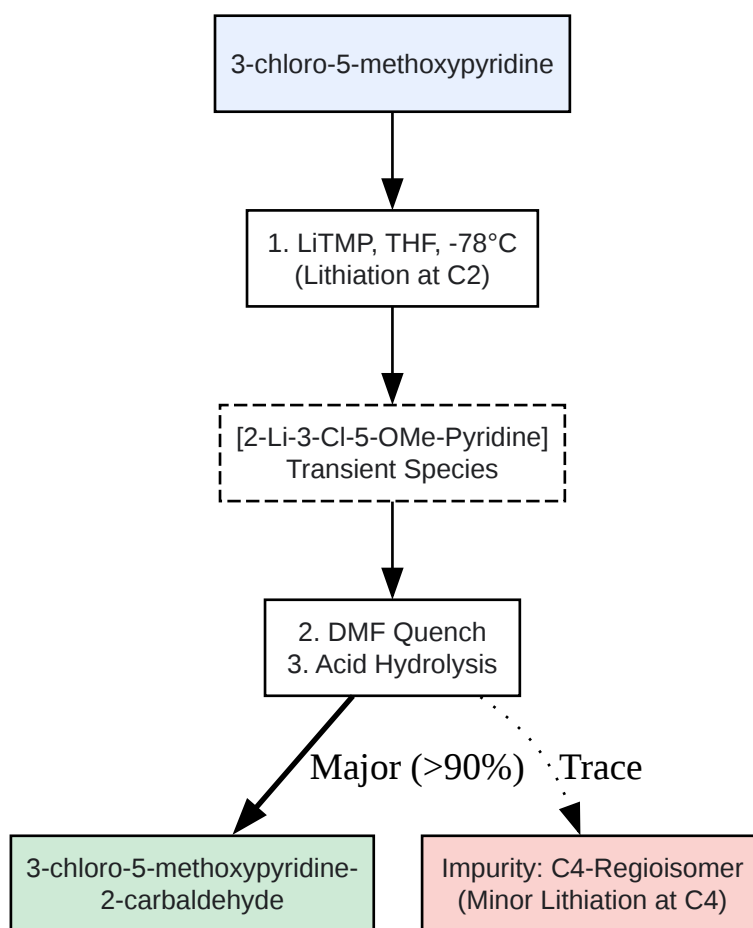
Synthesis & Impurity Profiling

Why this matters: Understanding how the material is made allows you to predict and detect specific impurities.

The most scalable route to this compound is via Directed Ortho Metalation (DoM) of 3-chloro-5-methoxypyridine.

Reaction Pathway[2][5][7][8]

- Starting Material: 3-chloro-5-methoxypyridine.[3][4]
- Reagent: LDA (Lithium Diisopropylamide) or LiTMP at -78°C.
- Mechanism: The C2 position is the most acidic (flanked by N and Cl). Lithium selectively deprotonates C2.
- Quench: DMF (Dimethylformamide) is added to form the aldehyde.



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Figure 2: Synthesis via Directed Ortho Metalation. The acidity of the C2 proton ensures high regioselectivity, but C4-lithiation is a potential minor pathway.

Common Impurities to Screen

- Starting Material: Incomplete lithiation.
- Regioisomer (4-CHO): If temperature control fails during lithiation, the base may attack C4.
- Dimerization: Pyridine coupling products (rare but possible).

Handling and Stability Protocols

- Storage: Store at -20°C under an inert atmosphere (Argon/Nitrogen). Aldehydes on electron-deficient rings are prone to air oxidation to the carboxylic acid.

- Re-Purification: If the solid turns from pale yellow to brown, dissolve in DCM, wash with saturated NaHCO_3 (to remove acid), dry over Na_2SO_4 , and concentrate.
- Safety: Pyridine derivatives are potential irritants and sensitizers. Use standard PPE and handle in a fume hood.

References

- Schlosser, M. (2005). Organometallics in Synthesis: A Manual. (Detailed protocols on Directed Ortho Metalation of pyridines). Wiley. [\[Link\]](#)
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